Introduction: Situating a Novel Scaffold in a Pharmacologically Privileged Class

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Compound of Interest

Compound Name:	*1-[2-(Aminomethyl)benzyl]-2-pyrrolidinone*
CAS No.:	*953891-80-0*
Cat. No.:	*B1340501*

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The pyrrolidinone ring system is a cornerstone of modern medicinal chemistry, serving as the central scaffold for a diverse array of therapeutic agents, from the pioneering nootropic drug piracetam to the widely-used anticonvulsant levetiracetam.[1][2] Its prevalence in drug discovery is a testament to its favorable physicochemical properties and its ability to present substituents in a well-defined three-dimensional space, enhancing interactions with biological targets.[3][4]

This guide focuses on a specific, yet underexplored, derivative: **1-[2-(aminomethyl)benzyl]-2-pyrrolidinone**. While extensive public data on this exact molecule is scarce, its structure—combining the rigid pyrrolidinone core, a flexible benzyl linker, and a reactive primary amine—suggests significant potential as a versatile building block for novel chemical entities.

As senior application scientists, our role extends beyond summarizing known data to include the logical extrapolation of properties and the rational design of experimental protocols based on established chemical principles. Therefore, this whitepaper will provide a comprehensive technical overview of the predicted chemical properties, logical synthetic pathways, and potential reactivity of **1-[2-(aminomethyl)benzyl]-2-pyrrolidinone**. We will ground our analysis

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in the well-documented chemistry of its constituent functional groups and closely related analogues, offering a robust framework for researchers and drug development professionals seeking to explore its utility.

Part 1: Molecular Structure and Physicochemical Profile

The structural architecture of **1-[2-(aminomethyl)benzyl]-2-pyrrolidinone** is key to its predicted behavior. The molecule integrates a polar lactam (the 2-pyrrolidinone ring), a lipophilic aromatic system (the benzyl group), and a basic primary amine (the aminomethyl group). This amalgamation of distinct functional groups dictates its solubility, reactivity, and potential for intermolecular interactions.

Chemical Identity and Properties

A summary of the compound's identifiers and predicted physicochemical properties is presented below. These values are foundational for designing synthetic workups, purification strategies, and formulation studies.

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Parameter	Value / Prediction	Source / Rationale
IUPAC Name	1-{[2-(aminomethyl)phenyl]methyl}pyrrolidin-2-one	[5]
Synonyms	1-[2-(Aminomethyl)benzyl]pyrrolidin-2-one	[5]
CAS Number	1172953-70-6 (for Hydrochloride Salt)	[5]
Molecular Formula	$C_{12}H_{16}N_2O$	
Molecular Weight	204.27 g/mol	
Predicted Solubility	Soluble in polar organic solvents (e.g., MeOH, EtOH, DMSO, DMF). The free base is predicted to have limited aqueous solubility, which would be significantly increased upon protonation of the amine to form a salt (e.g., HCl salt).	Based on the combined polar (amine, amide) and nonpolar (benzyl) moieties.[4][6]
Predicted pKa	The primary amine is predicted to have a pKa around 9-10, typical for a benzylic amine. The amide N-H is non-basic.	Standard pKa values for primary amines.
Predicted LogP	Estimated between 1.5 and 2.5.	The lipophilic benzyl group increases the LogP, while the polar pyrrolidinone and aminomethyl groups decrease it.

Part 2: Rational Synthesis and Method Selection

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As of this writing, a specific, peer-reviewed synthesis for **1-[2-(aminomethyl)benzyl]-2-pyrrolidinone** has not been prominently published. However, a logical and robust synthetic route can be designed based on well-established, high-yielding transformations in organic chemistry. The most direct approach involves the N-alkylation of 2-pyrrolidinone followed by functional group manipulation.

Retrosynthetic Analysis and Strategy

The primary disconnection is at the N-benzyl bond, identifying 2-pyrrolidinone and a suitable ortho-substituted benzyl electrophile as key starting materials. The choice of the benzyl starting material is critical and dictates the subsequent steps. A nitrile-containing electrophile, such as 2-(bromomethyl)benzonitrile, is an ideal choice due to its commercial availability and the straightforward reduction of the nitrile to the required primary amine.

This leads to a two-step synthetic sequence:

- N-Alkylation: A base-mediated nucleophilic substitution to form the C-N bond between the pyrrolidinone nitrogen and the benzyl group.
- Nitrile Reduction: Conversion of the cyano group to an aminomethyl group.

The following diagram illustrates the logical workflow for selecting and executing this synthetic strategy.

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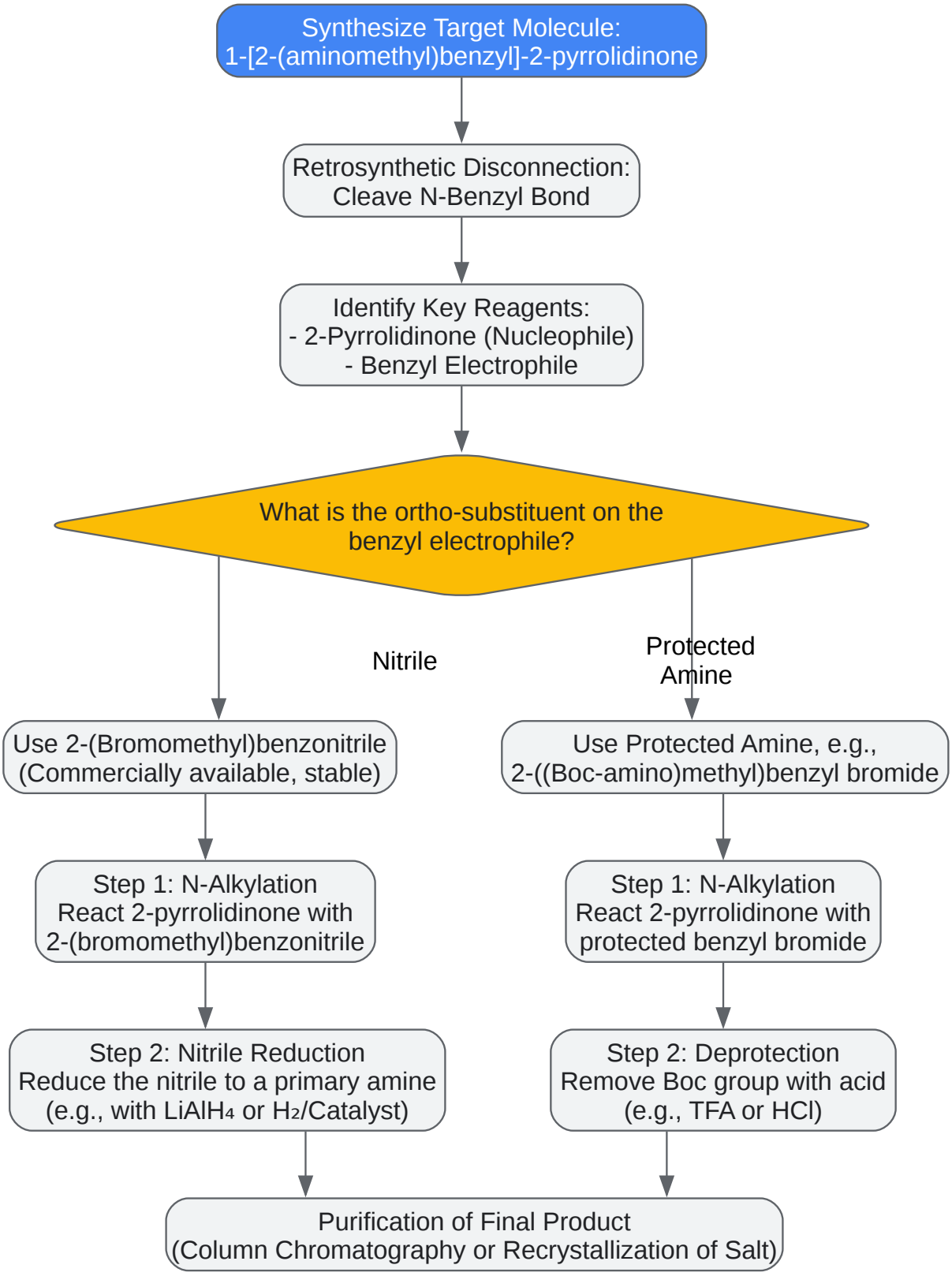

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Caption: Decision workflow for the synthesis of **1-[2-(aminomethyl)benzyl]-2-pyrrolidinone**.

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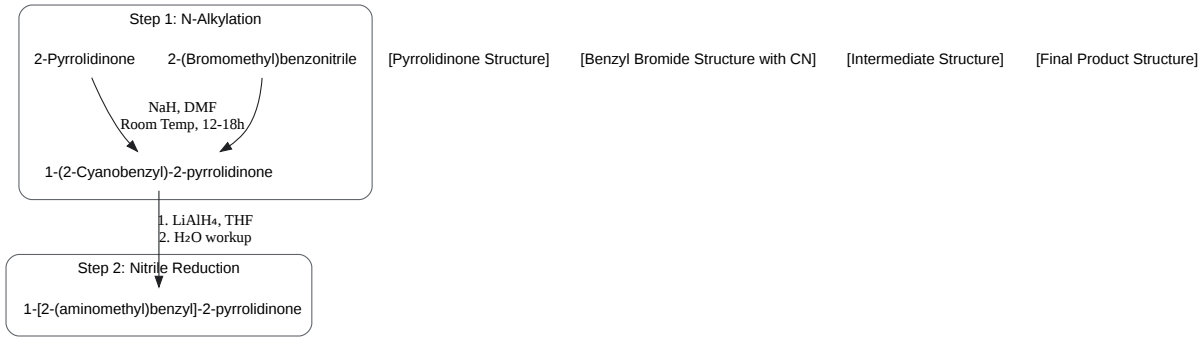
Proposed Synthetic Scheme

The following scheme details the recommended pathway starting from 2-(bromomethyl)benzonitrile.



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Caption: Proposed two-step synthesis of the target compound.

Detailed Experimental Protocol

This protocol is a robust, self-validating system based on established methodologies for N-alkylation and nitrile reduction.[7][8]

Step 1: Synthesis of 1-(2-Cyanobenzyl)-2-pyrrolidinone

- Reaction Setup: To a flame-dried, three-neck round-bottom flask equipped with a magnetic stir bar and under an inert argon atmosphere, add dry N,N-Dimethylformamide (DMF, 10 mL per 1.0 g of 2-pyrrolidinone).

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- Deprotonation: Cool the solvent to 0 °C using an ice bath. Add sodium hydride (NaH, 60% dispersion in mineral oil, 1.2 equivalents) portion-wise over 10 minutes. Causality: NaH is a strong, non-nucleophilic base that irreversibly deprotonates the pyrrolidinone nitrogen, creating a potent nucleophile for the subsequent alkylation step.

- Nucleophile Formation: Add 2-pyrrolidinone (1.0 equivalent) dropwise via syringe. Allow the mixture to stir at 0 °C for 30 minutes, then warm to room temperature and stir for an additional hour until hydrogen evolution ceases.

- Alkylation: Cool the mixture back to 0 °C. Add a solution of 2-(bromomethyl)benzonitrile (1.1 equivalents) in a minimal amount of dry DMF dropwise.

- Reaction: Allow the reaction to warm to room temperature and stir for 12-18 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting material is consumed.

- Work-up: Carefully quench the reaction by the slow, dropwise addition of a saturated aqueous NH_4Cl solution at 0 °C. Extract the aqueous layer three times with ethyl acetate. Combine the organic layers, wash with brine, dry over anhydrous Na_2SO_4, filter, and concentrate under reduced pressure.

- Purification: Purify the crude residue by flash column chromatography on silica gel (eluting with a gradient of ethyl acetate in hexanes) to yield the pure intermediate product.

Step 2: Synthesis of **1-[2-(aminomethyl)benzyl]-2-pyrrolidinone**

- Reaction Setup: To a flame-dried round-bottom flask under an argon atmosphere, add a solution of 1-(2-cyanobenzyl)-2-pyrrolidinone (1.0 equivalent) in dry tetrahydrofuran (THF).

- Reduction: Cool the solution to 0 °C. Carefully add lithium aluminum hydride ($LiAlH_4$, ~2.0-3.0 equivalents) portion-wise. Causality: $LiAlH_4$ is a powerful reducing agent capable of reducing the polar, sterically accessible nitrile group to a primary amine.

- Reaction: After the addition is complete, allow the mixture to warm to room temperature and then gently reflux for 2-4 hours, monitoring by TLC.

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- Work-up (Fieser method): Cool the reaction to 0 °C. Sequentially and very slowly add 'x' mL of water, followed by 'x' mL of 15% aqueous NaOH, and finally '3x' mL of water, where 'x' is the mass of $LiAlH_4$ used in grams. Stir vigorously for 1 hour until a granular white precipitate forms.

- Isolation: Filter the solid aluminum salts through a pad of Celite, washing thoroughly with ethyl acetate. Concentrate the filtrate under reduced pressure.

- Purification: The crude product can be purified by silica gel chromatography (using a mobile phase containing a small percentage of triethylamine or ammonia in methanol/DCM to prevent tailing) to yield the final product as a free base. Alternatively, the free base can be dissolved in diethyl ether and treated with ethereal HCl to precipitate the hydrochloride salt, which can be purified by recrystallization.

Part 3: Chemical Reactivity and Stability

The molecule possesses three key functional groups that dictate its reactivity profile: the tertiary amide (lactam), the primary amine, and the benzyl group.

- Amide/Lactam Moiety: The five-membered lactam is susceptible to hydrolysis under harsh acidic or basic conditions, which would lead to ring-opening to form the corresponding γ-aminobutyric acid (GABA) derivative.[9] The carbonyl group can be reduced under strong conditions, though this is less facile than the reduction of the nitrile.

- Primary Amine: This is the most reactive site under physiological conditions. As a nucleophile and a base, it will readily react with electrophiles such as aldehydes, ketones (to form imines), and acyl chlorides (to form amides). It will be protonated at acidic pH.

- Benzylic Position: The C-N bond connecting the benzyl group to the pyrrolidinone is susceptible to cleavage via catalytic hydrogenolysis (e.g., H_2, Pd/C), which would regenerate 2-pyrrolidinone. This reactivity is a key consideration in multi-step syntheses where downstream reactions employ such conditions.

Stability and Storage: The free base should be stored under an inert atmosphere (nitrogen or argon) to prevent slow oxidation and reaction with atmospheric CO_2. It should be kept away from strong acids, bases, and oxidizing agents. Storage in a cool, dark place is recommended. The hydrochloride salt is expected to be a more stable, crystalline solid.

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Part 4: Pharmacological Context and Potential Applications

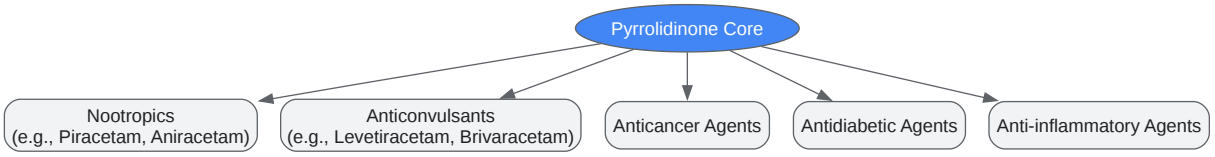
While no specific biological activity has been reported for **1-[2-(aminomethyl)benzyl]-2-pyrrolidinone**, its structural components are present in numerous pharmacologically active agents. The pyrrolidinone core is a well-established "privileged scaffold" in drug discovery.[3][10]

- Central Nervous System (CNS) Activity: The pyrrolidinone ring is the defining feature of the racetam class of nootropics and is central to anticonvulsants like levetiracetam.[1][2] The introduction of an aminomethylbenzyl group could modulate CNS penetration and introduce new binding interactions with CNS targets.

- Enzyme Inhibition: The pyrrolidinone scaffold has been explored for the inhibition of various enzymes.[10] The primary amine of the target molecule could serve as a key hydrogen-bonding or salt-bridging anchor within an enzyme's active site.

- Scaffold for Library Synthesis: The true value of this compound likely lies in its utility as a synthetic intermediate. The primary amine can be readily functionalized, allowing for the rapid generation of a library of diverse amides, sulfonamides, or ureas for screening against a wide range of biological targets.

The following diagram illustrates the central role of the pyrrolidinone scaffold in medicinal chemistry.



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Caption: The pyrrolidinone core as a privileged scaffold in drug discovery.[1][2][3][10]

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Part 5: Safety and Handling

No specific safety data sheet (SDS) is available for **1-[2-(aminomethyl)benzyl]-2-pyrrolidinone**. Therefore, it must be handled with the precautions appropriate for a novel chemical of unknown toxicity. Based on analogous structures, the following recommendations apply:

- Hazard Classification: Assumed to be an irritant to the eyes, skin, and respiratory system.[11] The hydrochloride salt may be corrosive.
- Personal Protective Equipment (PPE): Wear standard laboratory attire, including a lab coat, chemical-resistant gloves (e.g., nitrile), and safety glasses or goggles.[12][13]
- Handling: Handle in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any vapors or dust (if a solid salt).[14] Avoid contact with skin and eyes.
- First Aid: In case of skin contact, wash thoroughly with soap and water. In case of eye contact, rinse cautiously with water for several minutes.[13] If inhaled, move to fresh air. Seek medical attention if irritation or other symptoms develop.

Conclusion

1-[2-(aminomethyl)benzyl]-2-pyrrolidinone represents a molecule of significant synthetic potential. While direct experimental data remains to be published, a thorough analysis of its structure allows for the confident prediction of its core chemical properties and the rational design of a robust synthetic protocol. Its combination of the pharmacologically validated pyrrolidinone scaffold and a readily functionalizable primary amine makes it an attractive starting point for the development of new chemical libraries aimed at discovering novel therapeutic agents. This guide provides the foundational chemical knowledge and practical experimental framework necessary for researchers to begin exploring the promising applications of this versatile compound.

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